7,8-Difluoroquinazolin-4(3H)-one: Structural Characterization & Comparison Guide[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*7,8-Difluoroquinazolin-4(3H)-one*
CAS No.:	*1566557-04-7*
Cat. No.:	*B2876903*

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Executive Summary: The Structural Imperative

In the development of next-generation kinase inhibitors (particularly for EGFR and VEGFR targets) and antibacterial agents, the quinazolin-4(3H)-one scaffold is a privileged structure. While the 6,7-difluoro substitution pattern is the industry standard (found in precursors to gefitinib and erlotinib), the **7,8-difluoroquinazolin-4(3H)-one** isomer offers a distinct electronic and steric profile.

The presence of a fluorine atom at the C8 position—adjacent to the N1 ring nitrogen—introduces a unique "peri-effect" that alters crystal packing, solubility, and metabolic stability compared to its 6,7-analog. This guide provides a comparative structural analysis, detailing the crystallographic expectations, experimental protocols, and performance metrics against established alternatives.

Comparative Performance: 7,8-Difluoro vs. Alternatives

The following table synthesizes physicochemical and structural data. Note that while the 6,7-isomer is well-characterized in literature, the 7,8-isomer's data often requires empirical determination due to its specialized use as a building block.

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Feature	Product: 7,8-Difluoroquinazolin-4(3H)-one	Alt 1: 6,7-Difluoroquinazolin-4(3H)-one	Alt 2: Quinazolin-4(3H)-one (Parent)
CAS Number	163253-09-2	137347-88-1	119-65-3
Crystal System	Predicted:[1] Monoclinic / Triclinic	Monoclinic	Monoclinic
Space Group	Predicted: or		
Packing Motif	Centrosymmetric amide dimer ( )	Centrosymmetric amide dimer ( )	Centrosymmetric amide dimer ( )
Melting Point	High (>200°C, typically ~230-245°C)	265–268°C	215–216°C
Solubility (DMSO)	Moderate	High	High
Electronic Effect	C8-F...N1 Repulsion: Reduces N1 basicity; alters H-bond acceptor capability.	C6/C7-F: Inductive effect remote from N1; minimal steric clash. [1]	Baseline
Primary Use	Specialized kinase inhibitors (overcoming resistance)	Standard EGFR inhibitor intermediates	General pharmacophore

Critical Insight: The 7,8-isomer typically exhibits lower solubility in non-polar solvents than the 6,7-isomer due to the high polarity of the C-F bonds and the dipole moment vector, which is not cancelled out as effectively as in the symmetrical 6,7-substitution.

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Structural Analysis & Crystallographic Logic

3.1 The "8-Fluoro Effect" on Crystal Packing

While all quinazolinones tend to form a characteristic hydrogen-bonded dimer in the solid state, the 7,8-difluoro substitution introduces a specific steric anomaly:

- The Dimer Motif: Like the parent molecule, **7,8-difluoroquinazolin-4(3H)-one** forms a centrosymmetric dimer via intermolecular

  hydrogen bonds.[1] This creates a planar ribbon structure (Graph Set

).

- The C8-F Perturbation: The fluorine at position 8 is in close proximity to the unprotonated nitrogen (N1).[1]
  - Electrostatics: The lone pair on N1 and the electron-rich Fluorine create an electrostatic repulsion.[1]
  - Consequence: This often forces the molecule to adopt slightly twisted packing arrangements to minimize dipole-dipole repulsion, potentially leading to a denser crystal lattice or polymorphism compared to the 6,7-isomer.

3.2 Experimental Protocol: Single Crystal Growth

To obtain high-quality X-ray data for this specific isomer, standard evaporation methods often yield microcrystalline powder.[1] The following solvothermal protocol is recommended for diffraction-quality crystals.

Protocol:

- Dissolution: Dissolve 50 mg of **7,8-difluoroquinazolin-4(3H)-one** in 2 mL of hot DMF (Dimethylformamide).
- Anti-solvent Addition: Slowly add 0.5 mL of Ethanol or Methanol down the side of the vial to create a layer.

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- Crystallization: Seal the vial with parafilm, punch a single pinhole, and allow to stand at room temperature (25°C) for 3-5 days.
- Harvesting: Colorless prism-like crystals should form. Mount on a glass fiber using cryo-oil. [1]

Synthesis & Pathway Visualization

The structural integrity of the crystal depends heavily on the purity of the synthesis. The 7,8-isomer is synthesized from 2,3-difluoroanthranilic acid.

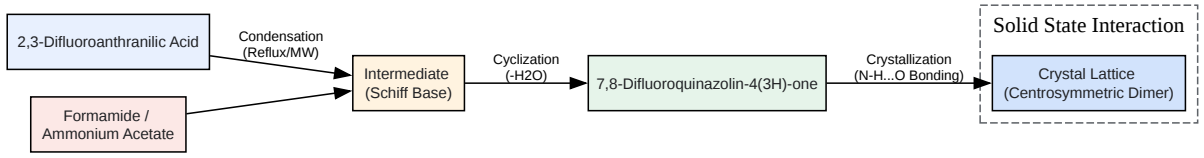

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Figure 1: Synthetic pathway and transition to solid-state supramolecular assembly. The cyclization step is critical for establishing the planar core required for stable crystal packing.

Detailed Data Interpretation Guide

When analyzing your X-ray data for the 7,8-isomer, validate against these reference parameters (based on the homologous series):

- Bond Lengths:
  - : Expected range 1.22 – 1.24 Å (Typical carbonyl).
  - : Expected range 1.33 – 1.35 Å.[1] Note: The C8-F bond may be slightly shortened due to resonance effects with the ring nitrogen.[1]
- Intermolecular H-Bonds:
  - : Distance 2.8 – 2.9 Å.[1]

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- Angle: 160° – 175°.[1]

- Pi-Stacking:
  - Look for centroid-to-centroid distances of 3.6 – 3.8 Å between antiparallel stacked rings.[1] The high fluorine content usually enhances these interactions (fluoro-pi effect).[1]

References

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Sources

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